

# Jangomolide: A Technical Overview of its Molecular Structure and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Jangomolide

Cat. No.: B1155115

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Jangomolide**, a novel limonoid natural product, was first isolated from the plant *Flacourtia jangomas*. This technical guide provides a comprehensive overview of the molecular structure and chemical formula of **Jangomolide**. Due to the limited publicly available data, this document primarily focuses on the foundational chemical information and outlines the general methodologies relevant to its study. Further research is required to elucidate its biological activities, mechanism of action, and potential therapeutic applications.

## Molecular Structure and Chemical Formula

**Jangomolide** is a complex natural product with the chemical formula  $C_{26}H_{28}O_8$ .<sup>[1]</sup> Its discovery and initial characterization were first reported in a 1984 publication in the journal *Phytochemistry*. The systematic name for **Jangomolide** is not readily available in current public databases, and a detailed structural elucidation would rely on comprehensive spectroscopic analysis.

Table 1: Physicochemical Properties of **Jangomolide**

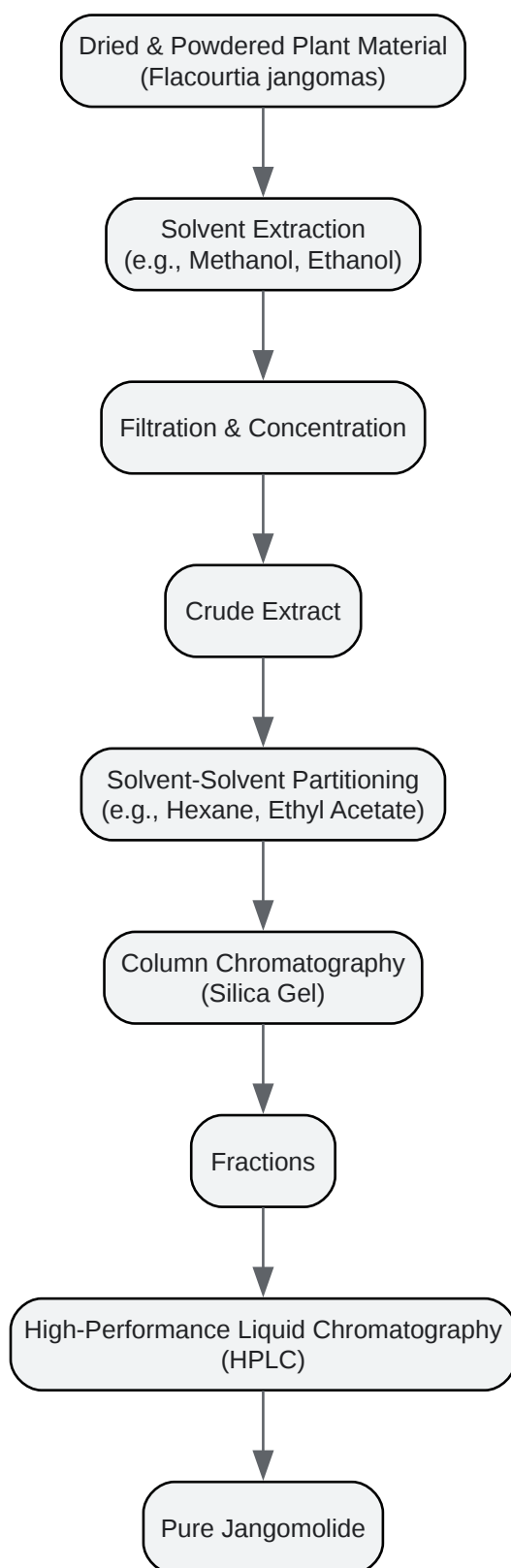
Property	Value	Source
Chemical Formula	C <sub>26</sub> H <sub>28</sub> O <sub>8</sub>	<a href="#">[1]</a>
Molecular Weight	468.50 g/mol	
Class	Limonoid	<a href="#">[1]</a>
Source Organism	Flacourtia jangomas	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Jangomolide** are not extensively documented in readily accessible literature. However, based on the general procedures for isolating natural products of its class, a probable workflow can be outlined.

## General Isolation Workflow

The isolation of **Jangomolide** from *Flacourtia jangomas* would typically involve a multi-step process combining extraction and chromatography.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the isolation of **Jangomolide**.

A more detailed protocol would specify the exact solvents, column materials, and chromatographic conditions, which would have been detailed in the original 1984 publication.

## Spectroscopic Data for Structural Elucidation

The definitive structure of **Jangomolide** would have been determined using a combination of spectroscopic techniques. While the specific spectral data from the original publication is not currently available, the following represents the types of data that would be essential for its characterization.

Table 2: Required Spectroscopic Data for **Jangomolide**

Spectroscopic Technique	Information Provided
$^1\text{H}$ NMR	Proton environment and connectivity
$^{13}\text{C}$ NMR	Carbon skeleton and functional groups
Mass Spectrometry (MS)	Molecular weight and fragmentation pattern
Infrared (IR) Spectroscopy	Presence of specific functional groups
X-ray Crystallography	Absolute stereochemistry and 3D structure

The lack of publicly accessible  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry data for **Jangomolide** significantly hinders a detailed structural discussion and confirmation.

## Biological Activity and Mechanism of Action

As of the latest available information, there are no published studies detailing the biological activity, potential therapeutic effects, or the mechanism of action of isolated **Jangomolide**. The biological activities reported for the source plant, *Flacourtia jangomas*, are attributed to a mixture of its phytochemical constituents, and the specific contribution of **Jangomolide** remains unknown.

## Future Directions

To fully understand the potential of **Jangomolide** as a lead compound in drug discovery, several critical research steps are necessary.



[Click to download full resolution via product page](#)

Caption: Logical progression for future **Jangomolide** research.

The initial and most critical step is to either re-isolate **Jangomolide** from *Flacourtia jangomas* or achieve its total synthesis to obtain sufficient quantities for comprehensive studies. This would be followed by a full suite of biological assays to screen for activities such as anticancer, anti-inflammatory, or antimicrobial effects. Subsequent mechanism of action and structure-activity relationship studies would then pave the way for its potential development as a therapeutic agent.

## Conclusion

**Jangomolide** remains a poorly characterized natural product with a known chemical formula and molecular structure class. The lack of detailed experimental data and biological studies presents a significant gap in the scientific literature. This guide serves to consolidate the currently available information and to highlight the necessary future research required to unlock the full scientific and therapeutic potential of this novel limonoid. Researchers are encouraged to seek out the original 1984 publication for foundational data and to pursue further investigation into this intriguing natural product.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Evaluation of anti-diabetic potential of leaves and stem of *Flacourtia jangomas* in streptozotocin-induced diabetic rats - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Jangomolide: A Technical Overview of its Molecular Structure and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1155115#jangomolide-molecular-structure-and-chemical-formula>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)